

improving Acetophenazine yield in manufacturing

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Compound Focus: Acetophenazine

CAS No.: 2751-68-0

Cat. No.: S516976

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About Acetophenazine

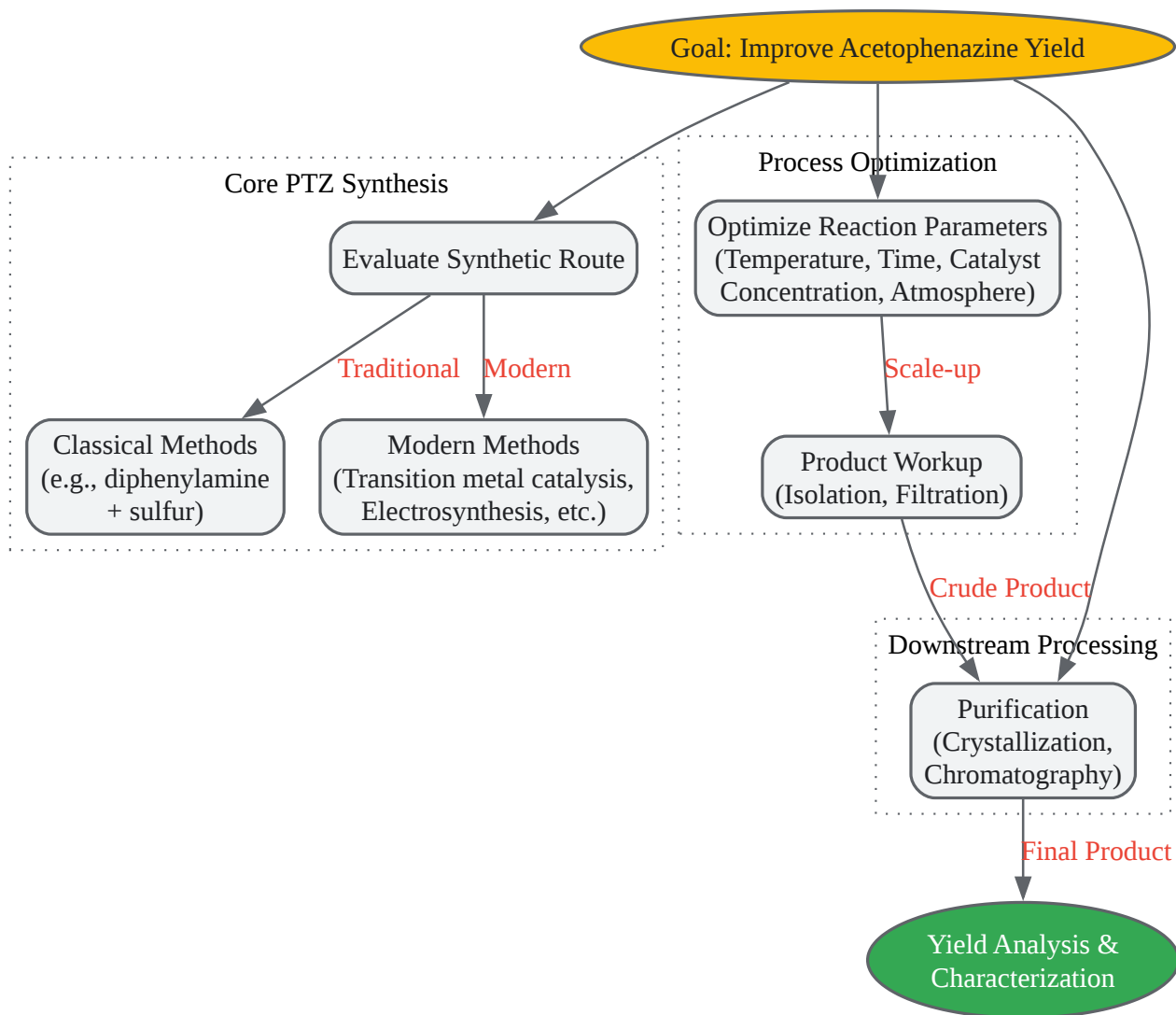
Acetophenazine is a phenothiazine-derived antipsychotic drug. The table below summarizes its key chemical and pharmacological characteristics based on the available data [1].

Property	Description
CAS Number	2751-68-0 [2] [1]
Chemical Formula	C ₂₃ H ₂₉ N ₃ O ₂ S [1]
Modality	Small Molecule [1]
Mechanism of Action	Dopamine D2 receptor antagonist [1]
Melting Point	167-168.5 °C [1]

General Strategies from Phenothiazine Chemistry

While direct data on **Acetophenazine** is scarce, recent research into synthesizing the phenothiazine (PTZ) scaffold—its core structure—highlights several modern strategies that could inform process optimization [3].

The following diagram outlines a general strategic workflow for investigating yield improvement, inspired by these modern synthetic approaches.



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The specific modern techniques mentioned in the literature that diverge from classical methods include [3]:

- **Transition Metal-Catalyzed Transformations:** Can offer higher selectivity and efficiency.
- **Greener Techniques:**
 - **Electrosynthesis:** Uses electrical current to drive reactions.
 - **Microwave-Assisted Reactions:** Can lead to faster reaction times and higher yields.
 - **Ultrasound-Promoted Methods:** Can improve mixing and reaction initiation.

Suggestions for Finding Detailed Information

To build a comprehensive technical support center, you may need to consult more specialized sources. Here are some suggestions:

- **Consult Patent Literature:** The original synthesis of **Acetophenazine** is covered in patent **US2985654** [1]. Detailed manufacturing processes are often found in patents. Search the USPTO, Google Patents, or Espacenet using the CAS Number (2751-68-0) and the patent number as a starting point.
- **Use Specialized Chemical Databases:** Platforms like **SciFinder** or **Reaxys** are invaluable for finding detailed experimental procedures, reaction schemes, and spectral data for specific organic compounds.
- **Broaden Search Terminology:** While the search was not successful, exploring the synthesis of the broader "phenothiazine" scaffold or its derivatives might yield generalizable optimization strategies that can be adapted for **Acetophenazine**.

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References

1. : Uses, Interactions, Mechanism of... | DrugBank Online Acetophenazine [go.drugbank.com]
2. (CAS 2751-68-0) Industry Research Acetophenazine 2025 [researchandmarkets.com]
3. Synthetic Routes and Bioactivity Profiles of the ... [mdpi.com]

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